

# Early uses of Dunnite in munitions and aerial bombing

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An In-depth Technical Guide to the Early Uses of Dunnite in Munitions and Aerial Bombing

## Abstract

Dunnite, known systematically as **ammonium picrate** or Explosive D, is a high explosive developed in the early 20th century that marked a significant advancement in munition technology.[1][2][3] Invented by U.S. Army Major Beverly W. Dunn in 1906, its defining characteristic was its remarkable insensitivity to shock and friction compared to its precursor, picric acid (Lyddite).[3][4] This property made it exceptionally suitable as a bursting charge for armor-piercing (AP) projectiles, which needed to survive the immense force of impact and penetrate enemy armor before detonating.[5] This guide provides a detailed technical overview of Dunnite's properties, its synthesis, and its pioneering applications in naval munitions and the nascent field of aerial warfare, including its use in the first recorded aerial bombing in military history.[6][7][8]

## Chemical and Physical Properties

Dunnite is the ammonium salt formed from the neutralization reaction of picric acid and ammonia.[1][3][4] Unlike picric acid, which can form dangerously sensitive and unstable metal picrates when in contact with metal shell casings, the ammonium salt is significantly more stable and less reactive with metals, a crucial safety advantage in munitions.[9][10][11][12] While slightly less powerful than TNT, its insensitivity was its primary tactical advantage.[1][5]

## Data Presentation: Comparative Properties of Early Explosives

The following table summarizes the key quantitative properties of Dunnite in comparison to its precursor, picric acid, and its eventual successor, TNT.

Property	Dunnite (Ammonium Picrate)	Picric Acid (TNP)	Trinitrotoluene (TNT)
Chemical Formula	$C_6H_6N_4O_7$	$C_6H_3N_3O_7$	$C_7H_5N_3O_6$
Molar Mass	246.14 g/mol	229.10 g/mol	227.13 g/mol
Appearance	Yellow crystalline solid[1][2]	Colorless to yellow solid[9]	Pale yellow solid
Density	1.719 g/cm <sup>3</sup> [1][2][3]	1.763 g/cm <sup>3</sup> [9]	1.654 g/cm <sup>3</sup>
Melting Point	265 °C (decomposes) [1][2][3]	122.5 °C[9]	80.9 °C
Detonation Velocity	7,040 - 7,154 m/s (pressed)[1]	7,350 m/s	6,900 m/s
Impact Sensitivity	Very low (>100 cm drop with 2 kg load)[1]	High (sensitive to shock/friction)[12]	Low (insensitive)
Friction Sensitivity	Very low (no explosions in pendulum tests)[1]	High (sensitive)[12]	Low (insensitive)
Solubility in Water	10 g/L at 20 °C[2][3]	12.7 g/L[9]	0.13 g/L

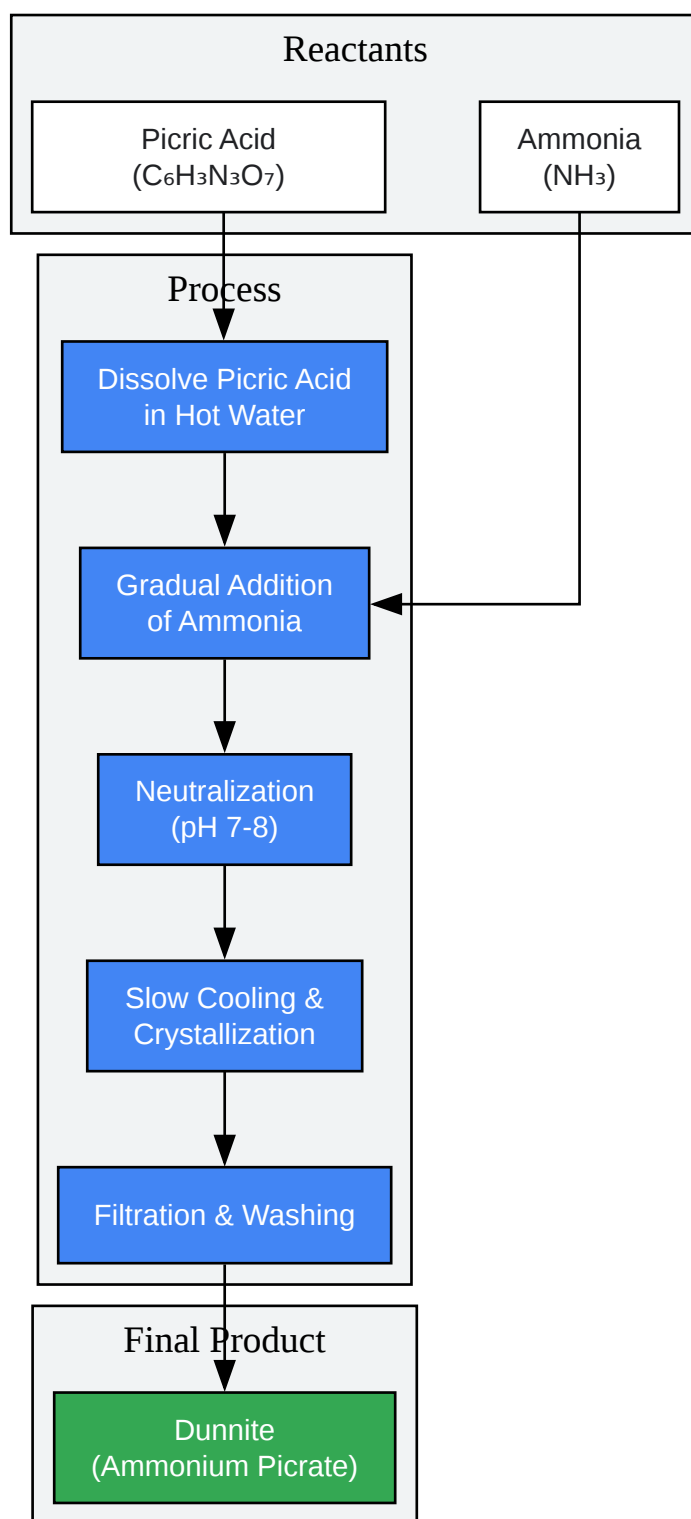
## Synthesis and Manufacturing Workflow

The synthesis of Dunnite is a straightforward acid-base neutralization reaction. This process was a key advantage, as it converted the hazardous picric acid into a much safer, more handleable explosive.

## Experimental Protocols: Laboratory Synthesis of Ammonium Picrate

- Preparation: 20.0 grams (0.087 mol) of picric acid is dissolved or suspended in 200 mL of hot water (approximately 80 °C) in a non-metallic beaker to form a slurry.[2]
- Neutralization: Concentrated aqueous ammonia solution (28-30%  $\text{NH}_3$ ) is added gradually to the stirred picric acid slurry.[1][2] The addition continues until the solution tests neutral (pH 7-8), indicating the complete conversion of the acid to its ammonium salt.[2]
- Crystallization: The clear yellow solution is allowed to cool slowly to 5 °C. This promotes the formation of pure, yellow crystalline needles of **ammonium picrate**.[2]
- Isolation and Drying: The crystals are collected via vacuum filtration. The product is then washed with cold water to remove any residual unreacted acid or ammonia.
- Finishing: The final product is air-dried or vacuum-dried at a low temperature to yield pure Dunnite, which can then be pressed into munitions.[1]

## Visualization: Dunnite Synthesis Workflow



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Caption: Workflow for the synthesis of Dunnite via neutralization.

## Application in Armor-Piercing Munitions

The primary and most vital use of Dunnite was as the main bursting charge in large-caliber armor-piercing (AP) and coastal defense projectiles.<sup>[1][5]</sup> Adopted by the U.S. Navy in 1907, it was used in shells ranging from 3 inches up to 16 inches in caliber.<sup>[1][5]</sup>

The tactical doctrine behind Dunnite-filled shells was novel. Previous explosives like picric acid were often so sensitive that they would detonate on impact with heavy armor, shattering the shell externally and dissipating most of their energy.<sup>[13]</sup> Dunnite's insensitivity solved this problem. An AP shell filled with Dunnite was designed to use its kinetic energy to punch through the hardened face of an enemy warship's armor plate first. Only after successful penetration would a delay-action base fuze initiate the Dunnite charge, causing a devastating explosion inside the ship's vulnerable compartments.<sup>[14][15]</sup>

## Data Presentation: U.S. Navy Armor-Piercing Projectile Characteristics (Contextual)

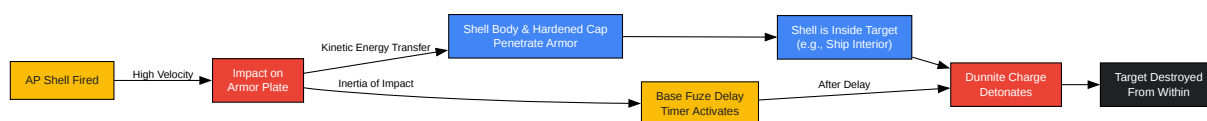
While specific data for WWI-era Dunnite-filled shells is scarce, the following table of later "super-heavy" AP shells illustrates the design principle of a small but potent bursting charge relative to the projectile's total weight.

Shell Designation	Caliber	Total Weight	Bursting Charge Weight	Charge % of Total
Mark 3 AP	16-inch	2,100 lbs	70 lbs	3.3%
Mark 5 "Supershell"	16-inch	2,240 lbs	33.6 lbs	1.5%
Mark 8 "Supershell"	16-inch	2,700 lbs	40.9 lbs	1.5%

(Data from a later period, provided for design context)

<sup>[16]</sup>

## Visualization: Armor-Piercing Shell Detonation Sequence



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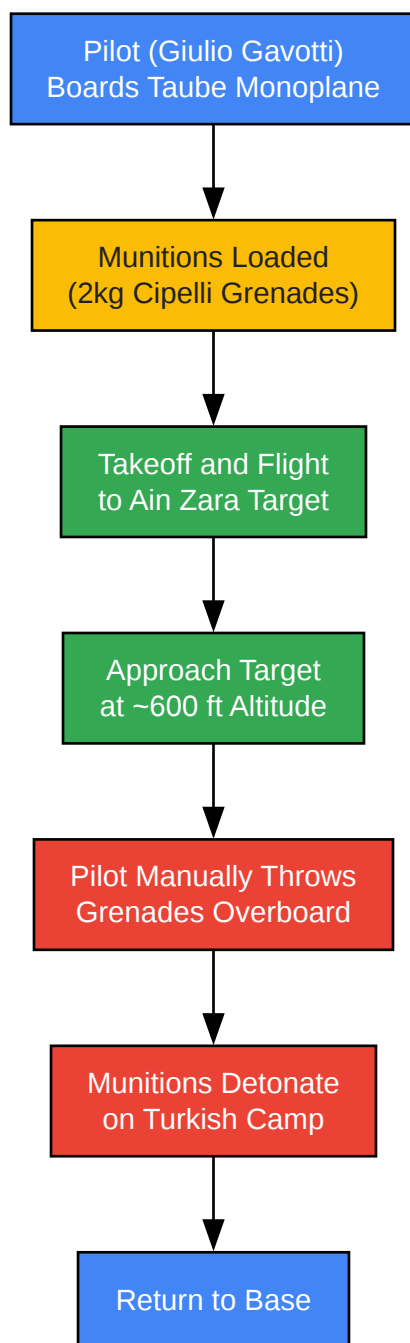
Caption: Logical sequence of a Dunnite-filled AP shell.

## Pioneering Use in Aerial Bombing

Dunnite holds the distinction of being the explosive filler in the first munitions ever dropped from an airplane in an act of war.[6][7] This historic event occurred on November 1, 1911, during the Italo-Turkish War in Libya.[6][8]

Italian Lieutenant Giulio Gavotti, flying an Etrich Taube monoplane, conducted the first aerial bombing raid against Ottoman troops at the Ain Zara oasis.[6][8][17] The "bombs" were modified Cipelli grenades, each weighing approximately 2 kg (4.5 lbs).[8] Gavotti performed the raid by leaning out of his cockpit and manually throwing the grenades from an altitude of about 600 feet.[7][8] While the material damage was likely minimal, the psychological impact was significant and it heralded the dawn of a new era in warfare, demonstrating the potential of aircraft as offensive weapons.[6][7]

## Visualization: First Aerial Bombing Workflow (1911)



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Caption: Process of the first military aerial bombing raid.

## Experimental Protocols for Sensitivity Testing

The defining feature of Dunnite was its low sensitivity to impact and friction. While the precise testing protocols from the early 1900s are not well-documented, they were designed to

evaluate the same properties measured by modern standardized tests, such as the BAM Fallhammer (for impact) and the BAM Friction test.

## Protocol Principle: Impact Sensitivity (BAM Fallhammer Method)

The BAM Fallhammer test determines a material's sensitivity to impact energy.[\[18\]](#)[\[19\]](#)

- Apparatus: Consists of a defined weight (e.g., 2 kg) that can be dropped from a variable, measurable height onto a sample of the explosive material held between two steel anvils.[\[20\]](#)
- Procedure: A small, measured amount of the explosive is placed on the lower anvil. The weight is raised to a specific height and released, impacting the sample.[\[18\]](#)
- Observation: The test is observed for any reaction, such as a flash, sound, or detonation.[\[21\]](#)[\[22\]](#)
- Determination: The height is varied over multiple trials to find the energy level at which a reaction occurs. Dunnite was noted to be insensitive, requiring a drop height of over 100 cm with a 2 kg weight to avoid an explosion, a testament to its stability.[\[1\]](#)

## Protocol Principle: Friction Sensitivity (BAM Friction Method)

This test measures a material's sensitivity to frictional stimuli.[\[23\]](#)[\[24\]](#)

- Apparatus: Consists of a fixed porcelain pin and a moving porcelain plate, onto which the sample is placed. A weighted arm applies a specific load onto the pin.[\[25\]](#)[\[26\]](#)
- Procedure: A small sample of the explosive is placed on the porcelain plate. The weighted pin is lowered onto the sample. An electric motor then moves the plate back and forth under the pin.[\[23\]](#)[\[26\]](#)
- Observation: The test is observed for any reaction (spark, flame, or explosion).[\[23\]](#)
- Determination: The load on the pin is varied across trials to determine the force required to cause a reaction. Dunnite was reported to show no explosions in such friction tests,

confirming its suitability for the violent forces experienced during the firing and impact of an artillery shell.[1]

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